

4-Amino-5-imidazolecarboxamide Hydrochloride: Structure, Properties, and Applications in Modern Research

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Compound of Interest

Compound Name: 4-Amino-5-imidazolecarboxamide hydrochloride

Cat. No.: B193321

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Core Chemical Identity and Physicochemical Profile

4-Amino-5-imidazolecarboxamide hydrochloride, also known by synonyms such as 5-Amino-1H-imidazole-4-carboxamide hydrochloride, is a heterocyclic amine organic compound. [1][2] Its fundamental importance lies in its imidazole core, a structure that is a cornerstone for a vast array of biologically active molecules, most notably purines. [3][4][5] The hydrochloride salt form enhances its stability and solubility in aqueous media, making it a versatile reagent in various laboratory settings. [1]

The compound's structure, featuring an amino group and a carboxamide group on an imidazole ring, makes it a versatile building block for creating more complex molecular frameworks essential for drug development. [6]

Table 1: Physicochemical Properties of **4-Amino-5-imidazolecarboxamide Hydrochloride**

Property	Value	Source(s)
CAS Number	72-40-2	[1][3][7]
Molecular Formula	C ₄ H ₆ N ₄ O·HCl	[1][7]
Molecular Weight	162.58 g/mol	[1][8][9]
Appearance	White to off-white or light grey crystalline powder	[1][3][10]
Melting Point	249 - 253 °C (decomposes)	[1][3]
Solubility	Soluble in water	[1][10][11]
Purity	Typically ≥98% (HPLC)	[1][12]
Storage	Store at 0 - 8 °C in a cool, dry, well-closed container	[1]
IUPAC Name	4-amino-1H-imidazole-5-carboxamide;hydrochloride	[8][13]

Synthesis and Role as a Chemical Precursor

The primary value of AICA-HCl in synthetic chemistry is its role as a key intermediate. It serves as a foundational scaffold for the synthesis of purine analogs and other heterocyclic compounds.[3][7] Its most notable applications are in the pharmaceutical industry.

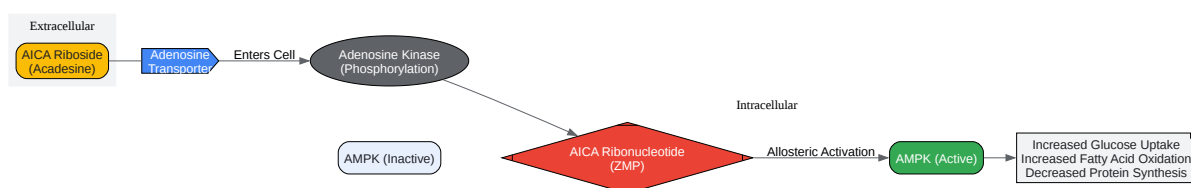
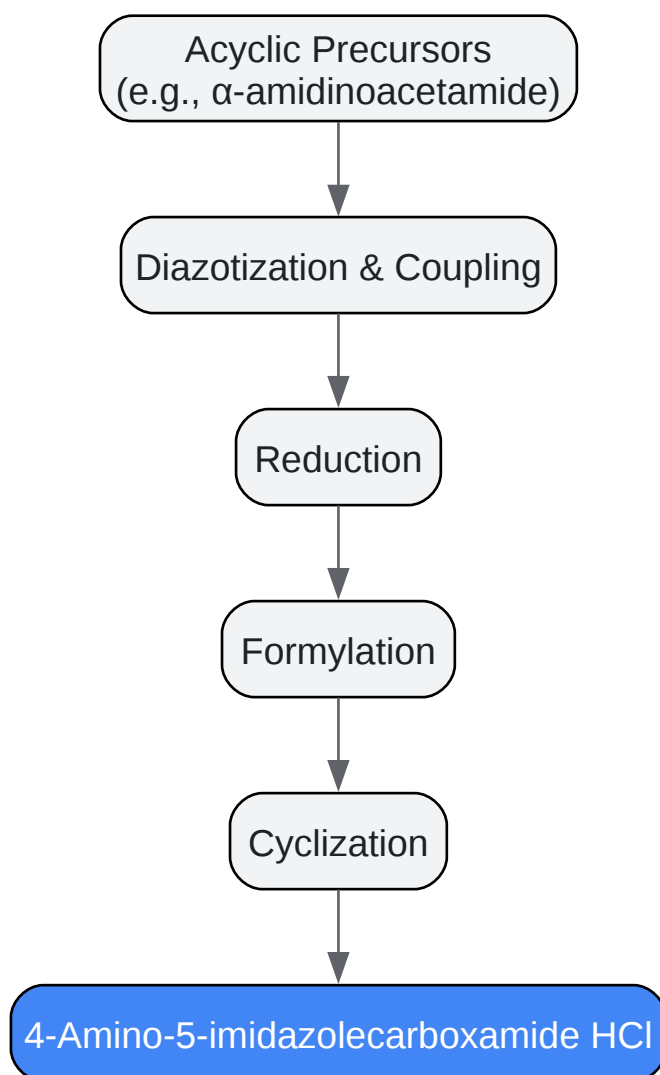
Synthesis of Chemotherapeutics

AICA-HCl is a critical starting material for the synthesis of the antitumor agent dacarbazine and the chemotherapeutic drug temozolomide, which is used to treat certain brain tumors like glioblastoma.[2][6] The imidazole ring system is a core component of these drugs, and AICA-HCl provides this essential framework.

General Synthetic Pathway

While numerous specific synthetic routes exist, a common approach involves the cyclization of an acyclic precursor. A generalized workflow can be conceptualized as starting from simpler materials and building the imidazole ring through a series of reactions. One documented

method utilizes α -amidinoacetamide hydrochloride, aniline, and formic acid, proceeding through diazotization, coupling, reduction, formylation, and finally, cyclization to yield the target molecule.^[14]



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References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-amino-5-imidazole Carboxamide Hydrochloride | 72-40-2 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 3. 4-Amino-5-imidazolecarboxamide hydrochloride | 72-40-2 [chemicalbook.com]
- 4. Biosynthesis of the purines. IV. The metabolism of 4-amino-5-imidazolecarboxamide in yeast - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 5(4)-Amino-4(5)-imidazolscarboxamide, a precursor of purines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. innospk.com [innospk.com]
- 7. scbt.com [scbt.com]
- 8. alfa-chemistry.com [alfa-chemistry.com]
- 9. 4-Amino-5-imidazolecarboxamide hydrochloride | 72-40-2 - JINAN GUODING PHARMACEUTICAL CO.,LTD [guodingpharma.com]
- 10. fishersci.com [fishersci.com]
- 11. CAS 72-40-2: 5-Aminoimidazole-4-carboxamide hydrochloride [cymitquimica.com]
- 12. CAS RN 72-40-2 | Fisher Scientific [fishersci.com]
- 13. 4-Amino-5-imidazolecarboxamide hydrochloride, 98% 25 g | Contact Us | Thermo Scientific Chemicals [thermofisher.com]
- 14. chembk.com [chembk.com]
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